

Amidosulfuron-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: Amidosulfuron-d6

Cat. No.: B15556086

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Technical Guide: Amidosulfuron-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Amidosulfuron-d6**, a deuterated analog of the sulfonylurea herbicide Amidosulfuron. This document is intended to serve as a core resource for researchers and professionals involved in analytical chemistry, environmental science, and drug development.

Core Compound Data

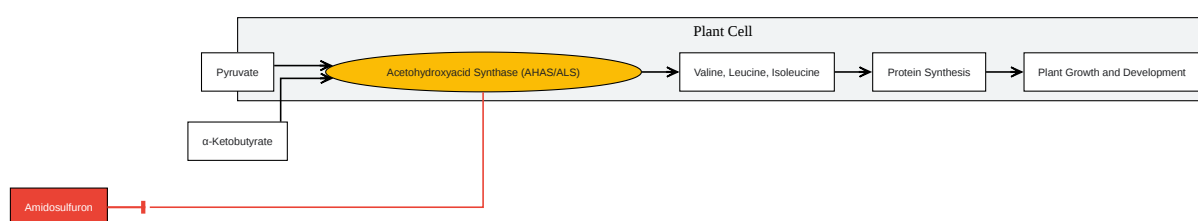
The following table summarizes the key quantitative data for **Amidosulfuron-d6**.

Parameter	Value	Source
Unlabelled CAS Number	120923-37-7	N/A
Molecular Weight	375.41 g/mol	N/A
Molecular Formula	C ₉ H ₉ D ₆ N ₅ O ₇ S ₂	N/A

Mechanism of Action

Amidosulfuron is a potent and selective herbicide that functions by inhibiting the plant enzyme acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS). This enzyme

is crucial for the biosynthesis of branched-chain amino acids, namely valine, leucine, and isoleucine. By blocking this pathway, Amidosulfuron effectively halts protein synthesis and cell division in susceptible plants, ultimately leading to their death. The deuterated form, **Amidosulfuron-d6**, is frequently employed as an internal standard in analytical methodologies to ensure accurate quantification of the parent compound in various matrices.



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Caption: Mechanism of action of Amidosulfuron.

Experimental Protocols

The following is a representative experimental protocol for the analysis of Amidosulfuron in water samples using **Amidosulfuron-d6** as an internal standard. This method is based on high-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS), a common and robust analytical technique for this purpose.

Objective: To quantify the concentration of Amidosulfuron in water samples using a deuterated internal standard for accurate measurement.

Materials:

- Amidosulfuron analytical standard
- **Amidosulfuron-d6** (internal standard)

- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., Oasis HLB)
- Syringe filters (0.22 µm)
- Autosampler vials

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

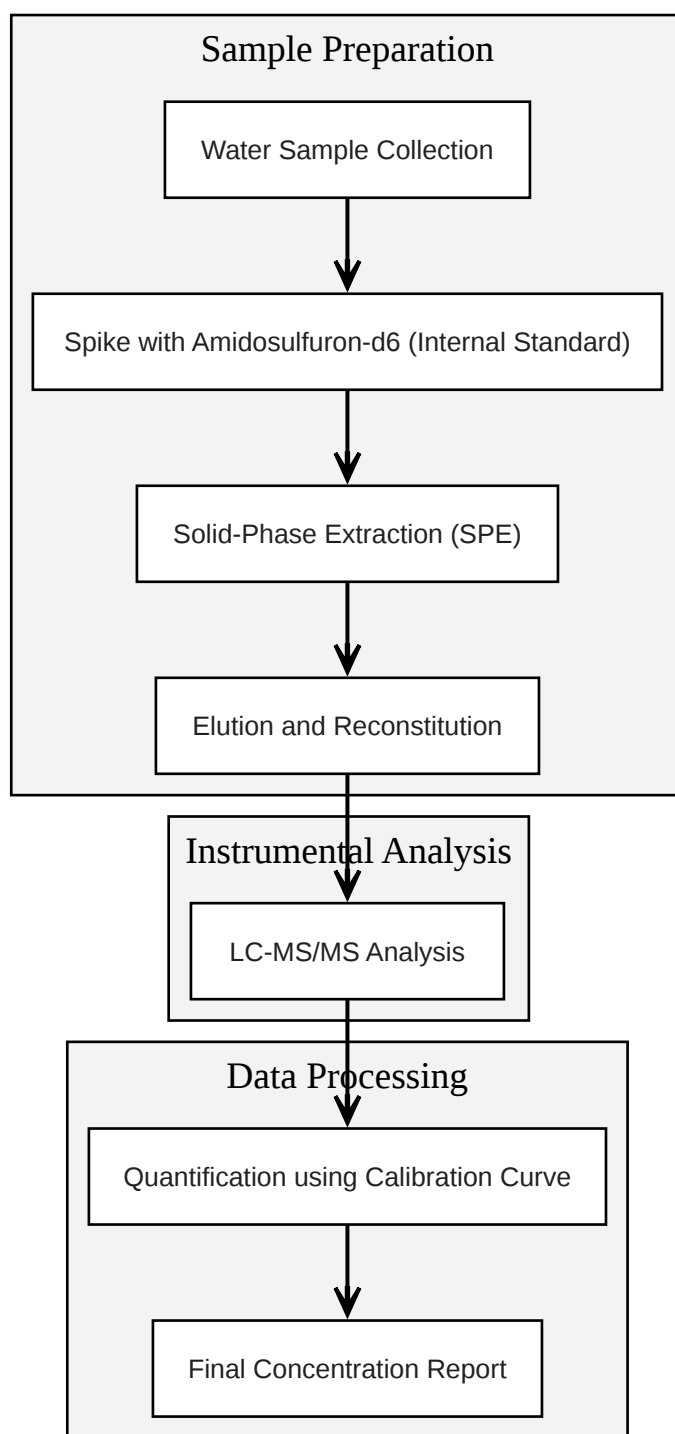
- Standard Preparation:
 - Prepare stock solutions of Amidosulfuron and **Amidosulfuron-d6** in methanol at a concentration of 1 mg/mL.
 - Prepare a series of working standard solutions by serially diluting the Amidosulfuron stock solution with a mixture of water and methanol to create a calibration curve (e.g., 1, 5, 10, 50, 100 ng/mL).
 - Spike each working standard and quality control sample with the **Amidosulfuron-d6** internal standard to a final concentration of 50 ng/mL.
- Sample Preparation (Solid-Phase Extraction):
 - Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.

- Load 100 mL of the water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 5 mL of ultrapure water to remove any interfering substances.
- Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
- Elute the retained analytes with 5 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of the initial mobile phase composition and add the **Amidosulfuron-d6** internal standard.
- Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial.
- LC-MS/MS Analysis:
 - HPLC Conditions:
 - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.6 µm particle size)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: Start with 95% A, ramp to 5% A over 8 minutes, hold for 2 minutes, and return to initial conditions.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 10 µL
 - MS/MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both Amidosulfuron and **Amidosulfuron-d6**.

- Optimize cone voltage and collision energy for each transition to achieve maximum sensitivity.
- Data Analysis:
 - Quantify the Amidosulfuron concentration in the samples by constructing a calibration curve based on the peak area ratio of the analyte to the internal standard.

Logical Workflow for Sample Analysis

The following diagram illustrates the logical workflow for the quantitative analysis of Amidosulfuron in environmental samples.



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Caption: Workflow for Amidosulfuron analysis.

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